

Pentanamide: A Physicochemical Analysis of its Melting and Boiling Points

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Compound of Interest

Compound Name: *Pentanamide*

Cat. No.: *B147674*

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the melting and boiling points of **pentanamide**, also known as valeramide. The document delves into the experimental methodologies for determining these key physical properties and explores the underlying intermolecular forces that govern them. This information is critical for professionals in drug development and chemical synthesis, where a thorough understanding of a compound's physical characteristics is paramount for formulation, processing, and ensuring stability.

Physicochemical Data of Pentanamide

The melting and boiling points of **pentanamide** are crucial parameters for its handling, purification, and application in various scientific contexts. A summary of these properties is presented below. The variation in reported values can be attributed to different experimental conditions and purity levels of the samples tested.

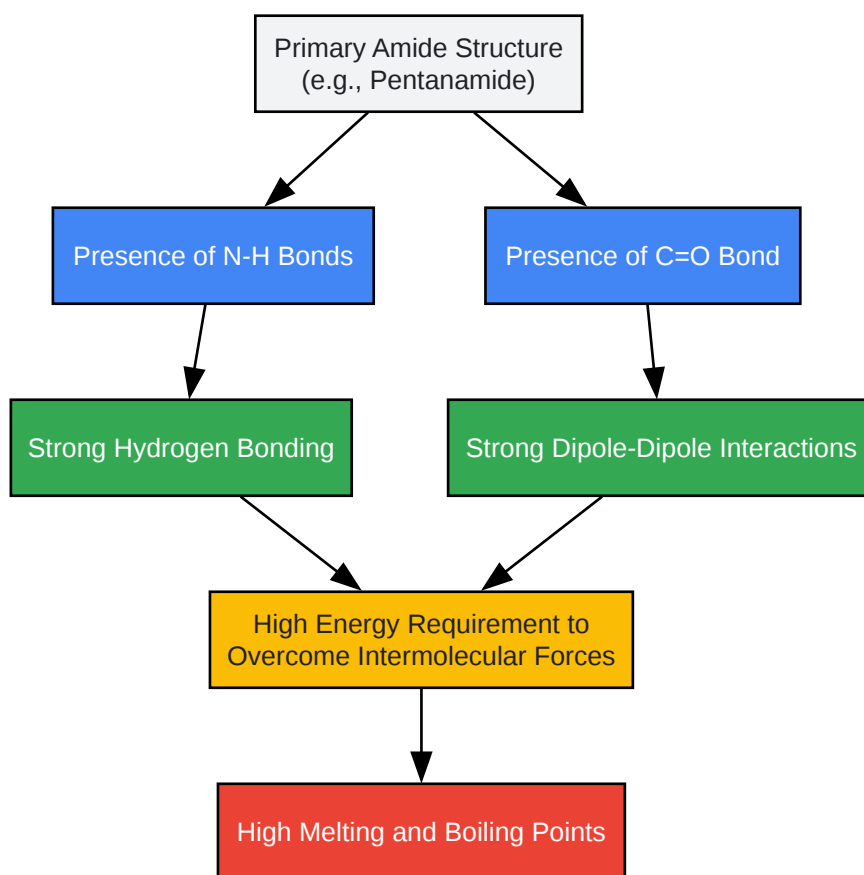
Physical Property	Reported Value(s)
Melting Point	101-106 °C[1][2][3][4]
	106 °C[5][6]
	104 °C[7]
Boiling Point	225 °C[5][6][7]
	232.3 °C at 760 mmHg[2][4]
	189.55 °C (rough estimate)[1][3]

Intermolecular Forces and their Influence on Physical Properties

The relatively high melting and boiling points of **pentanamide**, a primary amide, are a direct consequence of the strong intermolecular forces present between its molecules.[8][9][10] The key interactions at play are:

- **Hydrogen Bonding:** As a primary amide, **pentanamide** has two hydrogen atoms attached to the nitrogen atom, which can participate in extensive hydrogen bonding with the oxygen atom of the carbonyl group of neighboring molecules.[9][10][11][12] This strong intermolecular attraction requires a significant amount of energy to overcome, leading to elevated melting and boiling points compared to molecules of similar molecular weight that cannot form hydrogen bonds.[11][12][13]
- **Dipole-Dipole Interactions:** The carbonyl group (C=O) in the amide functional group is highly polar, creating a significant dipole moment. This leads to strong dipole-dipole attractions between **pentanamide** molecules, further contributing to its high melting and boiling points.[11]

The following diagram illustrates the logical relationship between the molecular structure of primary amides like **pentanamide** and their resulting physical properties.



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Relationship between **Pentanamide**'s structure and its physical properties.

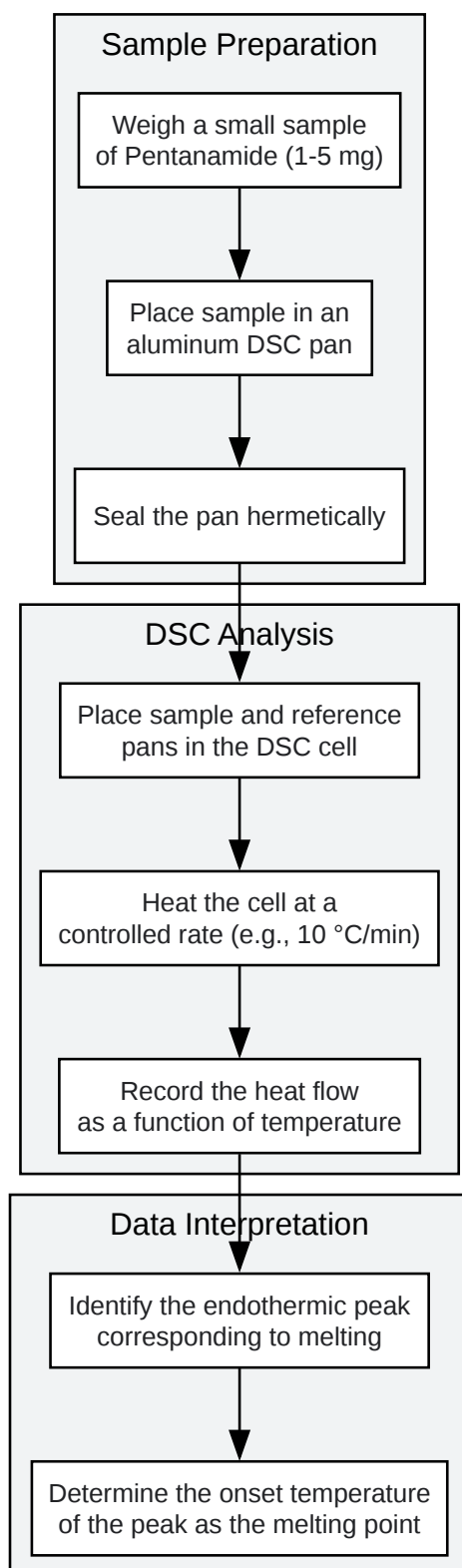
Experimental Determination of Melting and Boiling Points

While specific experimental protocols for **pentanamide** were not detailed in the provided search results, standard methodologies are employed for determining the melting and boiling points of solid organic compounds.

Melting Point Determination

A common and reliable method for determining the melting point of a crystalline solid like **pentanamide** is Differential Scanning Calorimetry (DSC).

Experimental Workflow for DSC:



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Workflow for Melting Point Determination by DSC.

Protocol Details:

- **Sample Preparation:** A small, accurately weighed sample of **pentanamide** is placed into a DSC pan, which is then hermetically sealed. An empty sealed pan is used as a reference.
- **Instrument Setup:** The sample and reference pans are placed in the DSC instrument. The starting and ending temperatures for the analysis are set, along with a specific heating rate.
- **Analysis:** The instrument heats the sample and reference pans at a constant rate. The difference in heat flow required to maintain the sample and reference at the same temperature is measured.
- **Data Analysis:** When the **pentanamide** sample melts, it absorbs energy, resulting in an endothermic peak on the DSC thermogram. The onset temperature of this peak is taken as the melting point.

Boiling Point Determination

The boiling point of **pentanamide** can be determined using a distillation method or by using specialized apparatus like a Thiele tube.

General Protocol for Boiling Point Determination (Distillation Method):

- **Apparatus Setup:** A small quantity of **pentanamide** is placed in a distillation flask. A thermometer is positioned so that the top of the bulb is level with the side arm of the flask leading to the condenser.
- **Heating:** The flask is gently heated. As the **pentanamide** is heated, its vapor pressure increases.
- **Boiling:** When the vapor pressure of the liquid equals the atmospheric pressure, the liquid begins to boil.
- **Temperature Reading:** The temperature at which the vapor and liquid are in equilibrium, and a steady stream of distillate is collected, is recorded as the boiling point. It is crucial to record the atmospheric pressure at the time of the measurement, as the boiling point is pressure-dependent.

In conclusion, the high melting and boiling points of **pentanamide** are a direct result of the strong intermolecular hydrogen bonding and dipole-dipole interactions inherent to its primary amide structure. The accurate determination of these properties, through techniques such as Differential Scanning Calorimetry and standard boiling point apparatus, is fundamental for the successful application of this compound in research and development.

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